

Crystal Structure of Hydrated Chromium(III) Fluoride: A Technical Guide

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Compound of Interest

Compound Name: Chromium(III) fluoride hydrate

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the crystal structures of various hydrated forms of Chromium(III) fluoride (CrF_3). The information presented herein is curated for researchers, scientists, and professionals in drug development who require detailed structural and methodological data. This document summarizes key crystallographic data, outlines experimental protocols for structure determination, and provides visualizations to illustrate the relationships between the different hydrated species.

Introduction

Chromium(III) fluoride is an inorganic compound that exists in an anhydrous state and as several hydrates, with the degree of hydration significantly influencing its crystal structure and physical properties. These compounds are of interest for their potential applications in catalysis, materials science, and as precursors in chemical synthesis. Understanding their precise three-dimensional atomic arrangement is crucial for predicting their behavior and designing new materials. This guide focuses on the crystallographic details of the well-characterized trihydrate and pentahydrate forms, and also discusses other known hydrates.

Crystallographic Data of Hydrated Chromium(III) Fluoride

The crystal structures of Chromium(III) fluoride trihydrate ($\text{CrF}_3 \cdot 3\text{H}_2\text{O}$) and pentahydrate ($\text{CrF}_3 \cdot 5\text{H}_2\text{O}$) have been determined through single-crystal X-ray diffraction. The quantitative data for these structures, along with the anhydrous form for comparison, are summarized in the tables below.

Table 1: Crystallographic Data for Anhydrous and Hydrated Chromium(III) Fluoride

Compound	Formula	Crystal System	Space Group	a (Å)	b (Å)	c (Å)	α (°)	β (°)	γ (°)	Z
Anhydrous CrF_3	CrF_3	Rhombohedral	R-3c	4.986	4.986	13.21	90	90	120	6
Trihydrate	$\text{CrF}_3 \cdot 3\text{H}_2\text{O}$	Trigonal	R-3m	5.668	5.668	5.668	112.5	112.5	112.5	1
Pentahydrate	$\text{CrF}_3 \cdot 5\text{H}_2\text{O}$	Orthorhombic	Pbcn	10.396	8.060	7.965	90	90	90	4

Z: Number of formula units per unit cell.

Experimental Protocols

The determination of the crystal structures of hydrated Chromium(III) fluoride relies on established crystallographic techniques. The following sections detail the methodologies cited for the key experiments.

Synthesis and Crystallization

Chromium(III) Fluoride Trihydrate and Pentahydrate:

The synthesis of single crystals of the trihydrate and pentahydrate forms of Chromium(III) fluoride was reported by Herbstein, Kapon, and Reisner in 1985. The general procedure

involves the dissolution of a chromium(III) salt, such as chromium(III) nitrate, in an aqueous solution of hydrofluoric acid.

- **Preparation of Stock Solution:** A concentrated stock solution is prepared by dissolving hydrated chromium(III) nitrate in 40% aqueous hydrofluoric acid.
- **Crystallization:** Single crystals are grown by slow evaporation of the stock solution under controlled conditions. The specific hydrate that crystallizes is dependent on the temperature and concentration of the solution. The trihydrate and pentahydrate have been isolated through this method.

X-ray Diffraction Data Collection and Structure Refinement

The primary technique for elucidating the crystal structures of these compounds is single-crystal X-ray diffraction.

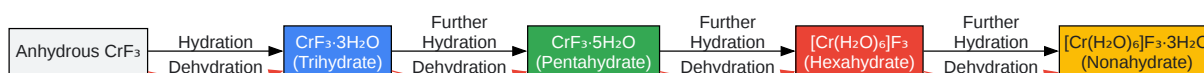
- **Data Collection:** A suitable single crystal of the desired hydrate is mounted on a goniometer head. The crystal is then placed in a diffractometer, and X-ray diffraction data are collected, typically using Mo K α radiation. The diffraction intensities are measured over a wide range of scattering angles.
- **Structure Solution and Refinement:** The collected diffraction data are processed to yield a set of structure factors. The crystal structure is then solved using direct methods or Patterson techniques to determine the initial positions of the atoms. The atomic coordinates and thermal parameters are subsequently refined using least-squares methods to achieve the best possible fit between the observed and calculated structure factors.

Structural Descriptions

In the anhydrous form of Chromium(III) fluoride, the chromium centers are octahedrally coordinated by six fluoride ligands, which bridge to adjacent chromium centers, forming a three-dimensional network. In the hydrated forms, water molecules replace some of the fluoride ligands in the coordination sphere of the chromium ion or are incorporated into the crystal lattice as water of crystallization.

Logical Relationship of Hydrated Chromium(III) Fluoride Species

The different hydrated forms of Chromium(III) fluoride can be conceptually linked through processes of hydration and dehydration, which are influenced by external conditions such as temperature and humidity.



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Caption: Relationship between different hydrated forms of Chromium(III) fluoride.

Other Hydrated Forms

While the trihydrate and pentahydrate are well-characterized crystallographically, other hydrates of Chromium(III) fluoride, such as the hexahydrate ($[\text{Cr}(\text{H}_2\text{O})_6]\text{F}_3$) and the nonahydrate ($[\text{Cr}(\text{H}_2\text{O})_6]\text{F}_3 \cdot 3\text{H}_2\text{O}$), are also known to exist.^{[1][2]} The hexahydrate is violet, while the nonahydrate is green.^[1] Detailed single-crystal X-ray diffraction data for these higher hydrates are less commonly reported in the literature. Their structures are generally understood to consist of the hexaquoachromium(III) cation, $[\text{Cr}(\text{H}_2\text{O})_6]^{3+}$, with fluoride anions and, in the case of the nonahydrate, additional water molecules occupying positions in the crystal lattice.

In conclusion, the crystal structures of hydrated Chromium(III) fluoride exhibit a rich diversity depending on the degree of hydration. The detailed crystallographic data for the trihydrate and pentahydrate provide a solid foundation for understanding the structure-property relationships in this class of compounds. Further research into the precise structures of the higher hydrates would provide a more complete picture of the coordination chemistry of Chromium(III) fluoride.

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